

Vergleichende Rheologie von Polyvinylbutyral-Lösungen unterschiedlicher Konzentration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Vergleichende Rheologie von Polyvinylbutyral-Lösungen: Einfluss der Konzentration

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung bietet dieser Leitfaden einen objektiven Vergleich der rheologischen Eigenschaften von Polyvinylbutyral (PVB)-Lösungen bei unterschiedlichen Konzentrationen. Die hier präsentierten experimentellen Daten und Protokolle sollen die Formulierung und Prozessentwicklung unterstützen, bei denen die Viskosität eine entscheidende Rolle spielt.

Polyvinylbutyral (PVB) ist ein vielseitiges Harz, das in einer Vielzahl von Anwendungen eingesetzt wird, von Beschichtungen und Klebstoffen bis hin zu Bindemitteln in der Keramik- und Pharmaindustrie.^[1] Die rheologischen Eigenschaften von PVB-Lösungen, insbesondere ihre Viskosität, sind von entscheidender Bedeutung für die Verarbeitbarkeit und die finalen Produkteigenschaften. Die Viskosität einer PVB-Lösung hängt von mehreren Faktoren ab, darunter die Konzentration des Polymers, das Molekulargewicht, der Acetalisierungsgrad, das verwendete Lösungsmittel und die Temperatur.^{[2][3][4]}

Dieser Leitfaden konzentriert sich auf den fundamentalen Zusammenhang zwischen der PVB-Konzentration und der Viskosität der Lösung und liefert quantitative Daten sowie detaillierte experimentelle Methoden zur Reproduktion der Ergebnisse.

Quantitative Daten: Viskosität in Abhängigkeit der Konzentration

Die Viskosität von PVB-Lösungen steigt mit zunehmender Konzentration des Polymers signifikant an.^{[4][5]} Dieses Verhalten ist auf die zunehmende Verschränkung der Polymerketten zurückzuführen. Die folgende Tabelle fasst die Viskositätsdaten für Lösungen eines typischen PVB-Typs (Mowital B 60 H, Molekulargewicht ca. 60.000 g/mol) in Ethanol bei Raumtemperatur zusammen.

Konzentration (Gew.-%)	Dynamische Viskosität (mPa·s)
2	~ 10
4	~ 25
6	~ 60
8	~ 150
10	~ 350
12	~ 800
14	~ 1800

Tabelle 1: Ungefähr dynamische Viskosität von PVB-Lösungen (Mowital B 60 H) in Ethanol bei verschiedenen Konzentrationen. Die Daten wurden aus experimentellen Kurven extrahiert.

[5]

Vergleich kommerzieller PVB-Typen

Unterschiedliche PVB-Typen, die sich in Molekulargewicht und Acetalisierungsgrad unterscheiden, weisen bei gleicher Konzentration unterschiedliche Viskositäten auf. Die folgende Tabelle vergleicht die Viskositäten verschiedener kommerzieller PVB-Harze in 10%igen Lösungen.

PVB-Typ	Lösungsmittel	Viskosität bei 10% (mPa·s)	Messmethode
CCP B-06HX	Ethanol/Toluol (1/1)	70 - 100	Brookfield Viskosimeter @ 20°C
CCP B-08HX	Ethanol/Toluol (1/1)	120 - 180	Brookfield Viskosimeter @ 20°C
IMPAG CD-16	Ethanol	9 - 14	Brookfield Viskosimeter @ 25°C
IMPAG CD-20	Ethanol	14 - 20	Brookfield Viskosimeter @ 25°C

Tabelle 2: Vergleich
der Viskositäten
verschiedener
kommerzieller PVB-
Harze in 10%iger
Lösung.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Experimentelle Protokolle

Die genaue und reproduzierbare Messung der rheologischen Eigenschaften von PVB-Lösungen ist entscheidend. Nachfolgend finden Sie detaillierte Protokolle für die Probenvorbereitung und die Viskositätsmessung.

Protokoll 1: Herstellung von PVB-Lösungen

Ziel: Herstellung homogener PVB-Lösungen mit definierter Konzentration.

Materialien:

- Polyvinylbutyral (PVB)-Pulver oder -Granulat
- Lösungsmittel (z. B. Ethanol, 96%)
- Magnetrührer mit Heizplatte

- Rührfisch
- Bechergläser oder Erlenmeyerkolben
- Analysenwaage
- Parafilm oder geeigneter Verschluss

Vorgehensweise:

- Abwiegen: Die erforderliche Menge an PVB und Lösungsmittel wird entsprechend der gewünschten Konzentration (Gew.-%) genau abgewogen.
- Mischen: Das Lösungsmittel wird in das Becherglas gegeben und der Rührfisch hinzugefügt.
- Auflösen: Unter konstantem Rühren bei Raumtemperatur wird das PVB-Pulver langsam in das Lösungsmittel gegeben, um die Bildung von Klumpen zu vermeiden.
- Homogenisieren: Das Gefäß wird abgedeckt (z. B. mit Parafilm), um die Verdunstung des Lösungsmittels zu minimieren. Die Lösung wird für mehrere Stunden (typischerweise 2-4 Stunden oder über Nacht) bei Raumtemperatur gerührt, bis das PVB vollständig gelöst und die Lösung klar und homogen ist. Bei einigen PVB-Typen kann ein leichtes Erwärmen (z. B. auf 40-50 °C) den Lösungsprozess beschleunigen.
- Temperieren: Vor der rheologischen Messung wird die Lösung auf die definierte Messtemperatur (z. B. 20 °C oder 25 °C) temperiert.

Protokoll 2: Viskositätsmessung mit einem Rotationsrheometer

Ziel: Bestimmung der dynamischen Viskosität der hergestellten PVB-Lösungen.

Gerät:

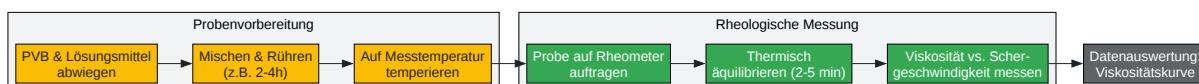
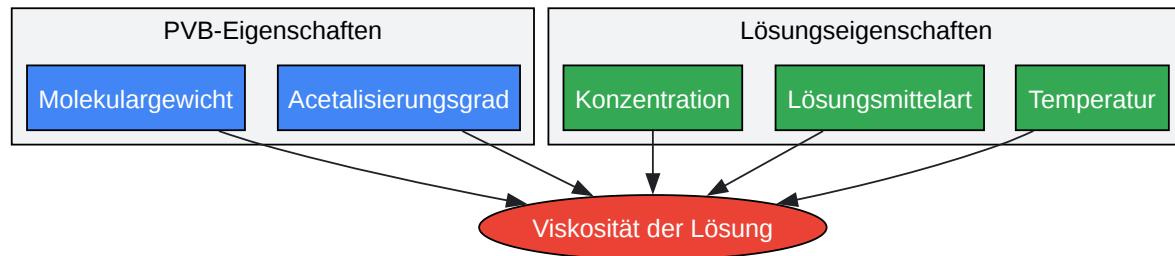
- Rotationsrheometer (z. B. Kegel-Platte- oder Platte-Platte-System) oder Rotationsviskosimeter (nach Brookfield-Prinzip)
- Temperier-Einheit (z. B. Peltier-Element)

Vorgehensweise:

- Gerätekalibrierung und -vorbereitung: Das Rheometer wird gemäß den Herstellerangaben kalibriert und die entsprechende Messgeometrie (z. B. Kegel-Platte CP50-1) installiert.
- Temperierung: Die untere Messplatte wird auf die Solltemperatur (z. B. 20 °C) vorgeheizt.
- Probenaufgabe: Eine ausreichende Menge der temperierten PVB-Lösung wird auf die untere Platte aufgetragen. Blasenbildung ist dabei zu vermeiden.
- Einstellen des Messspalts: Die obere Messgeometrie (Kegel oder Platte) wird auf den definierten Abstand zur unteren Platte abgesenkt. Überschüssige Probe am Rand der Geometrie wird sorgfältig entfernt.
- Äquilibrierung: Die Probe wird für eine kurze Zeit (z. B. 2-5 Minuten) im Messspalt temperieren gelassen, um thermische Gleichgewichtsbedingungen sicherzustellen.
- Messung: Die Messung wird gestartet. Typischerweise wird die Viskosität in Abhängigkeit von einer ansteigenden Schergeschwindigkeit (z. B. von $0,1\text{ s}^{-1}$ bis 100 s^{-1}) gemessen, um das Fließverhalten (newtonsch oder scherverdünnend) zu charakterisieren. Für eine Einpunktmessung kann eine feste Drehzahl bzw. Schergeschwindigkeit gewählt werden.
- Datenerfassung: Die Viskositätswerte (in $\text{mPa}\cdot\text{s}$ oder $\text{Pa}\cdot\text{s}$) werden in Abhängigkeit von der Schergeschwindigkeit aufgezeichnet.

Visualisierungen

Die folgenden Diagramme veranschaulichen die logischen Zusammenhänge der Einflussfaktoren und den experimentellen Arbeitsablauf.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hubergroup.com [hubergroup.com]
- 2. tri-iso.com [tri-iso.com]
- 3. schem.net [schem.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. impag.ch [impag.ch]
- 7. tri-iso.com [tri-iso.com]
- To cite this document: BenchChem. [Vergleichende Rheologie von Polyvinylbutyral-Lösungen unterschiedlicher Konzentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/documents/2025/01/Vergleichende_Rheologie_von_Polyvinylbutyral-Losungen_unterschiedlicher_Konzentration.pdf](#)

[<https://www.benchchem.com/product/b15481046#vergleichende-rheologie-von-polyvinylbutyral-l-sungen-unterschiedlicher-konzentration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com